

# 2-Ethoxyethyl Acrylate Monomer: A Technical Guide to Purity and Specifications

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## Compound of Interest

Compound Name: **2-Ethoxyethyl acrylate**

Cat. No.: **B085583**

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This in-depth technical guide provides a comprehensive overview of the purity and specifications of **2-ethoxyethyl acrylate** (2-EEA), a key monomer in the synthesis of various polymers used in research and pharmaceutical development. Understanding the quality parameters of this monomer is critical for ensuring the reproducibility of polymerizations and the performance of the final materials.

## Core Specifications

Commercial grades of **2-ethoxyethyl acrylate** are supplied with specific purity levels and are stabilized with an inhibitor to prevent premature polymerization. While exact specifications can vary by manufacturer, the following tables summarize typical physical properties and quality control parameters. The data is compiled from various sources and provides a baseline for researchers. For critical applications, it is always recommended to consult the certificate of analysis provided by the supplier.

Table 1: Physical and Chemical Properties of **2-Ethoxyethyl Acrylate**

Property	Value	Reference
Chemical Formula	$C_7H_{12}O_3$	<a href="#">[1]</a>
Molecular Weight	144.17 g/mol	<a href="#">[1]</a>
CAS Number	106-74-1	<a href="#">[1]</a>
Appearance	Colorless to nearly colorless liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	174 °C	<a href="#">[1]</a>
Density	0.983 g/mL at 20 °C	<a href="#">[1]</a>
Refractive Index	1.4274 at 20 °C	<a href="#">[1]</a>

Table 2: Typical Quality Specifications for Acrylate Monomers

Parameter	Specification	Typical Test Method
Purity (Assay)	> 98.0%	Gas Chromatography (GC)
Inhibitor (MEHQ)	10 - 270 ppm	UV-Vis Spectrophotometry
Water Content	≤ 0.15%	Karl Fischer Titration
Acidity (as Acrylic Acid)	≤ 0.01%	Titration

Note: Some specifications are based on typical values for similar acrylate monomers, such as 2-ethylhexyl acrylate and 2-hydroxyethyl acrylate, due to the limited availability of comprehensive public data for **2-ethoxyethyl acrylate**.[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Experimental Protocols

Accurate determination of the purity and inhibitor concentration of **2-ethoxyethyl acrylate** is essential for quality control. The following are detailed methodologies for key analytical tests.

### Determination of Purity by Gas Chromatography (GC-FID)

This method is adapted from the principles outlined in ASTM D3362 for the analysis of acrylate ester purity.

**Objective:** To quantify the percentage of **2-ethoxyethyl acrylate** and identify potential impurities.

**Instrumentation:**

- Gas Chromatograph (GC) equipped with a Flame Ionization Detector (FID).
- Capillary Column: A polar capillary column (e.g., DB-WAX or equivalent) is suitable for separating the acrylate monomer from related impurities.
- Injector: Split/splitless injector.
- Data Acquisition System.

**Reagents:**

- Carrier Gas: Helium or Nitrogen (high purity).
- FID Gases: Hydrogen and Air (high purity).
- **2-Ethoxyethyl Acrylate** Reference Standard (known high purity).
- Solvent: Dichloromethane or a suitable alternative.

**Procedure:**

- Standard Preparation: Prepare a calibration standard by accurately weighing the **2-ethoxyethyl acrylate** reference standard and dissolving it in the chosen solvent to a known concentration.
- Sample Preparation: Accurately weigh a sample of the **2-ethoxyethyl acrylate** to be tested and dilute it with the solvent to the same concentration as the standard.
- GC Conditions:

- Injector Temperature: 250 °C
- Detector Temperature: 275 °C
- Oven Temperature Program:
  - Initial Temperature: 80 °C, hold for 2 minutes.
  - Ramp: 10 °C/minute to 200 °C.
  - Hold: 5 minutes at 200 °C.
- Carrier Gas Flow: Constant flow, typically 1-2 mL/min.
- Injection Volume: 1  $\mu$ L.
- Split Ratio: 50:1 (can be adjusted based on concentration).
- Analysis: Inject the standard and sample solutions into the GC.
- Calculation: The purity of the **2-ethoxyethyl acrylate** is calculated by comparing the peak area of the analyte in the sample to the peak area in the standard, using the area percent method.

## Determination of MEHQ Inhibitor Concentration by UV-Vis Spectrophotometry

Objective: To quantify the amount of Monomethyl Ether of Hydroquinone (MEHQ) inhibitor in the monomer.

Instrumentation:

- UV-Vis Spectrophotometer.
- Quartz cuvettes (1 cm path length).
- Volumetric flasks and pipettes.

Reagents:

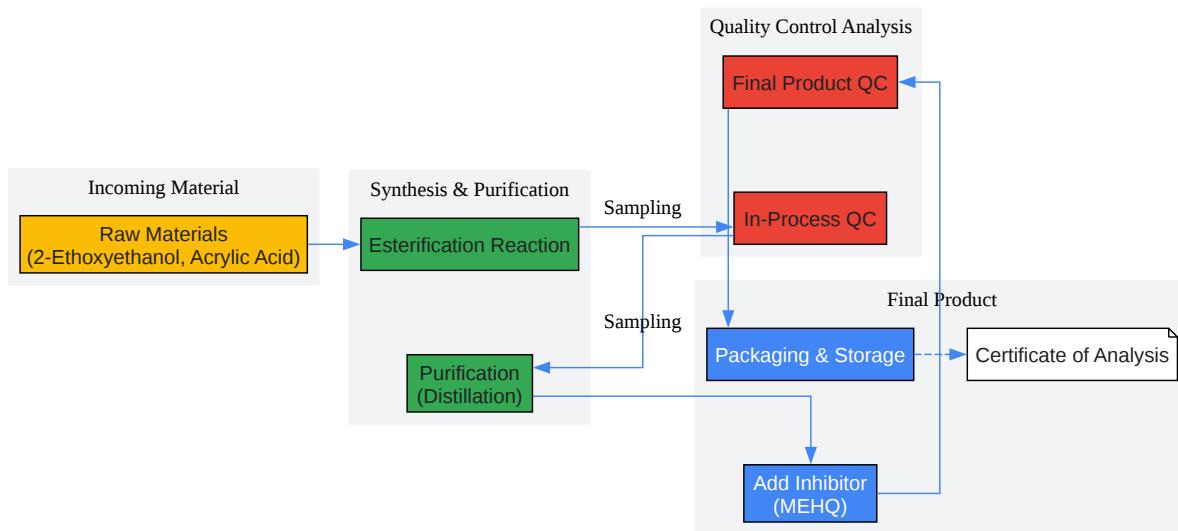
- Methanol (spectrophotometric grade).
- MEHQ Reference Standard.

Procedure:

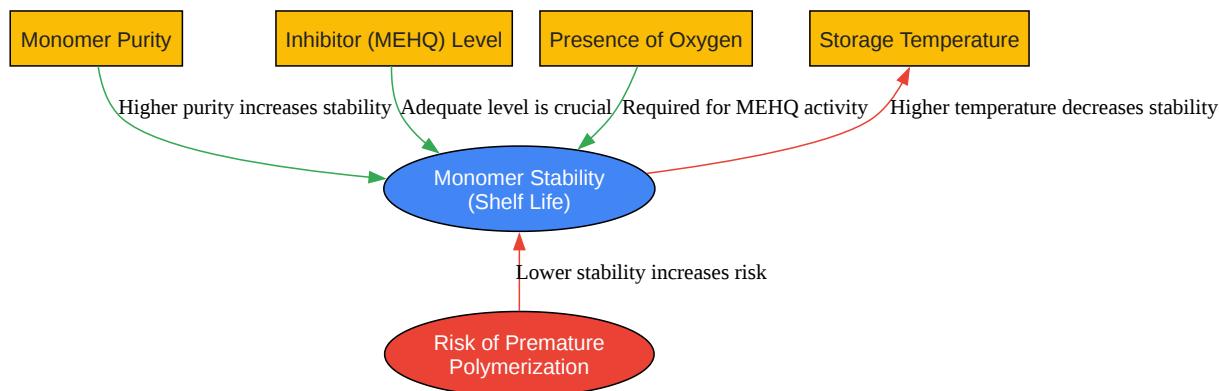
- Standard Stock Solution Preparation: Accurately weigh a known amount of MEHQ reference standard and dissolve it in methanol in a volumetric flask to prepare a stock solution of known concentration.
- Calibration Standards: Prepare a series of calibration standards by diluting the stock solution with methanol to achieve a range of concentrations (e.g., 5, 10, 15, 20, 25 ppm).
- Sample Preparation: Accurately weigh a sample of the **2-ethoxyethyl acrylate** monomer and dilute it with methanol to a concentration that is expected to fall within the calibration range.
- Measurement:
  - Set the UV-Vis spectrophotometer to measure the absorbance at the wavelength of maximum absorbance for MEHQ (approximately 295 nm).
  - Use methanol as a blank to zero the instrument.
  - Measure the absorbance of each calibration standard and the sample solution.
- Calibration Curve: Plot the absorbance of the calibration standards versus their known concentrations to create a calibration curve.
- Calculation: Determine the concentration of MEHQ in the sample by comparing its absorbance to the calibration curve.

## Visualization of Workflows and Relationships

The following diagrams, generated using Graphviz (DOT language), illustrate key processes and concepts related to the quality and stability of **2-ethoxyethyl acrylate** monomer.

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Caption: Quality control workflow for **2-ethoxyethyl acrylate** monomer production.



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Caption: Factors influencing the stability of **2-ethoxyethyl acrylate** monomer.

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## References

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